

Chemical structure and IUPAC name of 4-(Dimethoxymethyl)-2-methoxypyrimidine

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | 4-(Dimethoxymethyl)-2-methoxypyrimidine |
| Cat. No.: | B1357983 |

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An In-depth Technical Guide to 4-(Dimethoxymethyl)-2-methoxypyrimidine

For Researchers, Scientists, and Drug Development Professionals

Introduction

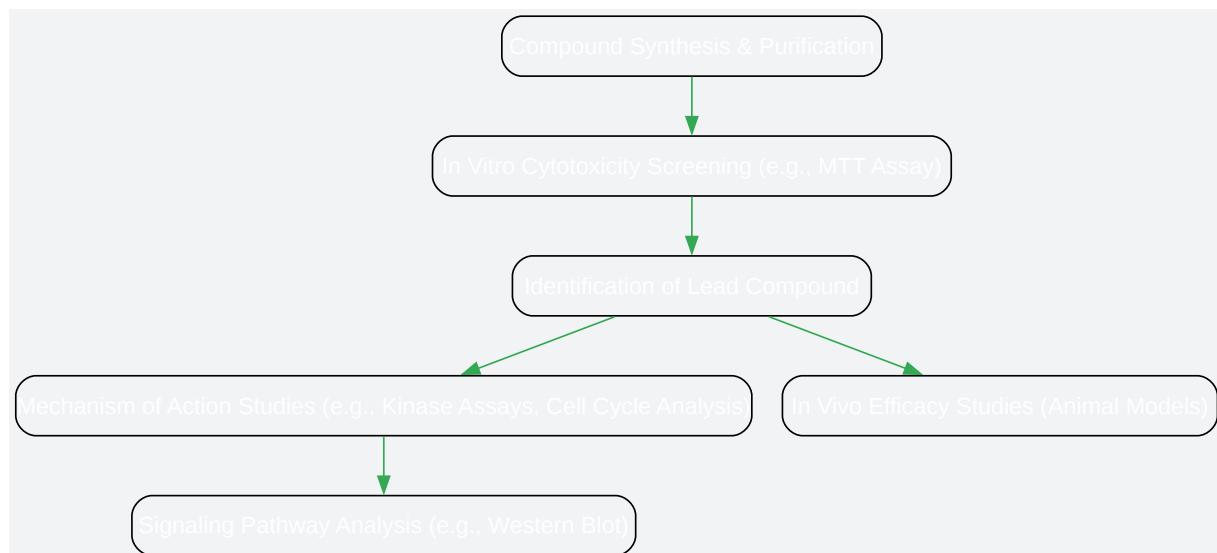
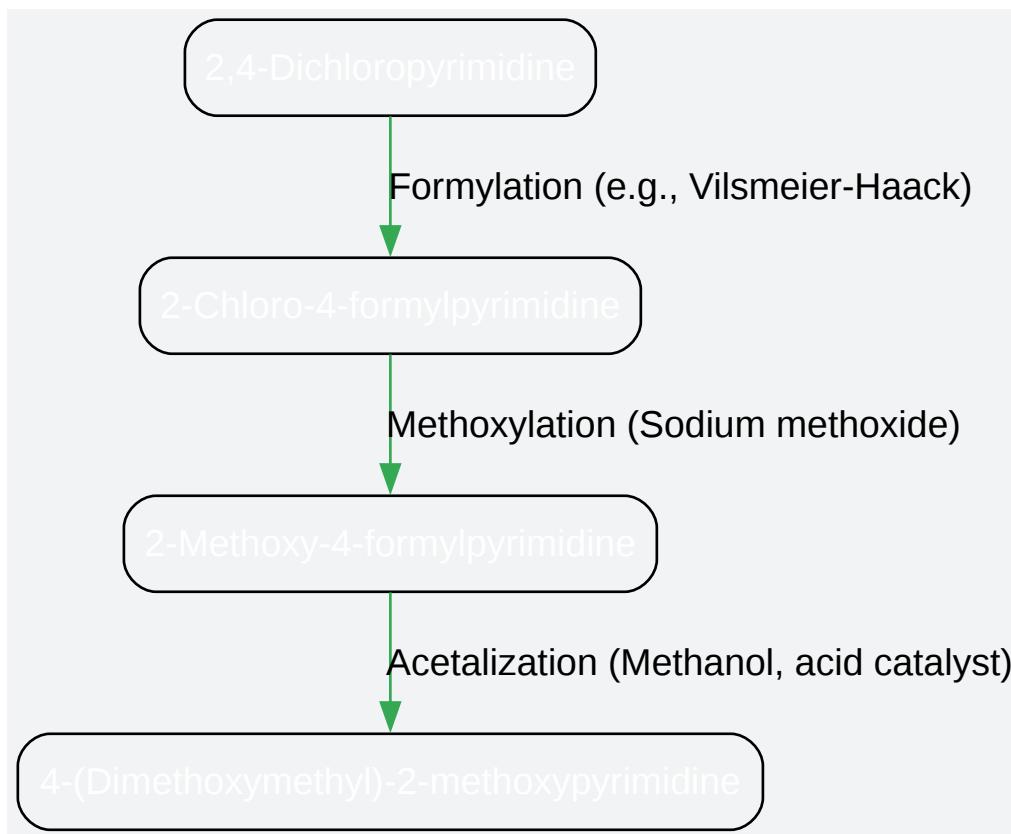
4-(Dimethoxymethyl)-2-methoxypyrimidine is a heterocyclic organic compound belonging to the pyrimidine family. Pyrimidine derivatives are of significant interest in medicinal chemistry and drug development due to their diverse pharmacological activities, including but not limited to, anticancer, antiviral, and antimicrobial properties. This technical guide provides a comprehensive overview of the chemical structure, IUPAC name, physical and chemical properties, a putative synthesis protocol, and a discussion of the potential biological significance of **4-(Dimethoxymethyl)-2-methoxypyrimidine**. The information is curated for researchers, scientists, and professionals involved in drug discovery and development.

Chemical Structure and IUPAC Name

The chemical structure and IUPAC name are fundamental for the identification and characterization of a chemical compound.

IUPAC Name: **4-(dimethoxymethyl)-2-methoxypyrimidine**[\[1\]](#)

Chemical Structure Visualization:



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References

- 1. tsijournals.com [tsijournals.com]
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